

Chlorobenzene-d5 CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chlorobenzene-d5

Cat. No.: B046527

[Get Quote](#)

Physicochemical Data

Chlorobenzene-d5, also known as pentadeuterochlorobenzene, is a valuable compound in various research applications, including as an internal standard in mass spectrometry-based analyses.^[1] Its key identifiers and properties are summarized below for easy reference.

Property	Value
CAS Number	3114-55-4 ^{[2][3][4]}
Molecular Formula	C ₆ D ₅ Cl ^{[2][5]}
Molecular Weight	117.59 g/mol ^{[2][4][6]}
EC Number	221-482-0 ^[3]
Synonyms	Pentadeuterochlorobenzene ^[2]

As this document pertains to the fundamental identification properties of **Chlorobenzene-d5**, detailed experimental protocols or signaling pathways are not applicable. Consequently, no diagrams are included.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Chlorobenzene-d₅ (D, 99%) - Cambridge Isotope Laboratories, DLM-263-5 [isotope.com]
- 2. scbt.com [scbt.com]
- 3. CHLOROBENZENE-D5 CAS#: 3114-55-4 [amp.chemicalbook.com]
- 4. Chlorobenzene-D₅ (D, 99%) | Cambridge Isotope Laboratories, Inc. [isotope.com]
- 5. CHLOROBENZENE-D5 | CymitQuimica [cymitquimica.com]
- 6. Chlorobenzene D5 | CAS 3114-55-4 | LGC Standards [lgcstandards.com]
- To cite this document: BenchChem. [Chlorobenzene-d5 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b046527#chlorobenzene-d5-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

